

Tas-117: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: Tas-117

Cat. No.: B611162

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A Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Tas-117, also known as Pifusertib, is a potent and highly selective, orally bioavailable, allosteric inhibitor of all three isoforms of the serine/threonine kinase Akt (Akt1, Akt2, and Akt3).^{[1][2][3][4][5]} The phosphatidylinositol 3-kinase (PI3K)/Akt/mammalian target of rapamycin (mTOR) signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and metabolism.^{[2][6]} Dysregulation of this pathway is a frequent event in a wide range of human cancers, making Akt a compelling target for cancer therapy.^{[3][6][7]} **Tas-117** has demonstrated anti-proliferative activity in various cancer cell lines and has been investigated in clinical trials for the treatment of advanced solid tumors.^{[2][6][8][9][10]} This document provides detailed information on the solubility of **Tas-117** and comprehensive protocols for its preparation and use in cell culture experiments.

Quantitative Data Summary

For ease of reference, the following tables summarize the key quantitative data for **Tas-117**.

Table 1: Inhibitory Activity of **Tas-117** against Akt Isoforms

| Target | IC50 (nM) |
|--------|------------------|
| Akt1 | 4.8[1][4][5][11] |
| Akt2 | 1.6[1][4][5][11] |
| Akt3 | 44[1][4][5][11] |

Table 2: Solubility and Storage of **Tas-117**

| Solvent | Solubility | Storage of Stock Solution |
|---------|------------|--|
| DMSO | 10 mM[1] | -20°C for up to 6 months; -80°C for up to 1 year[1][11] |

Experimental Protocols

The following protocols provide a step-by-step guide for the preparation of **Tas-117** for use in cell culture experiments. Adherence to sterile techniques is crucial to prevent contamination.

Protocol 1: Preparation of Tas-117 Stock Solution (10 mM)

Materials:

- **Tas-117** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes
- Vortex mixer
- Sterile 0.22 µm syringe filter

Procedure:

- Calculate the required amount of **Tas-117**: The molecular weight of **Tas-117** is 424.50 g/mol .^[1] To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 424.50 \text{ g/mol} * 1000 \text{ mg/g} = 4.245 \text{ mg}$ Therefore, dissolve 4.245 mg of **Tas-117** in 1 mL of DMSO. Adjust the volume as needed based on the amount of powder.
- Dissolution: Aseptically add the calculated amount of **Tas-117** powder to a sterile microcentrifuge tube. Add the appropriate volume of sterile DMSO.
- Vortexing: Vortex the solution thoroughly until the **Tas-117** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution if necessary.
- Sterile Filtration: To ensure sterility, filter the stock solution through a sterile 0.22 µm syringe filter into a new sterile microcentrifuge tube.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).^[1]^[11]

Protocol 2: Preparation of Tas-117 Working Solutions for Cell Culture

Materials:

- 10 mM **Tas-117** stock solution in DMSO
- Complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or conical tubes

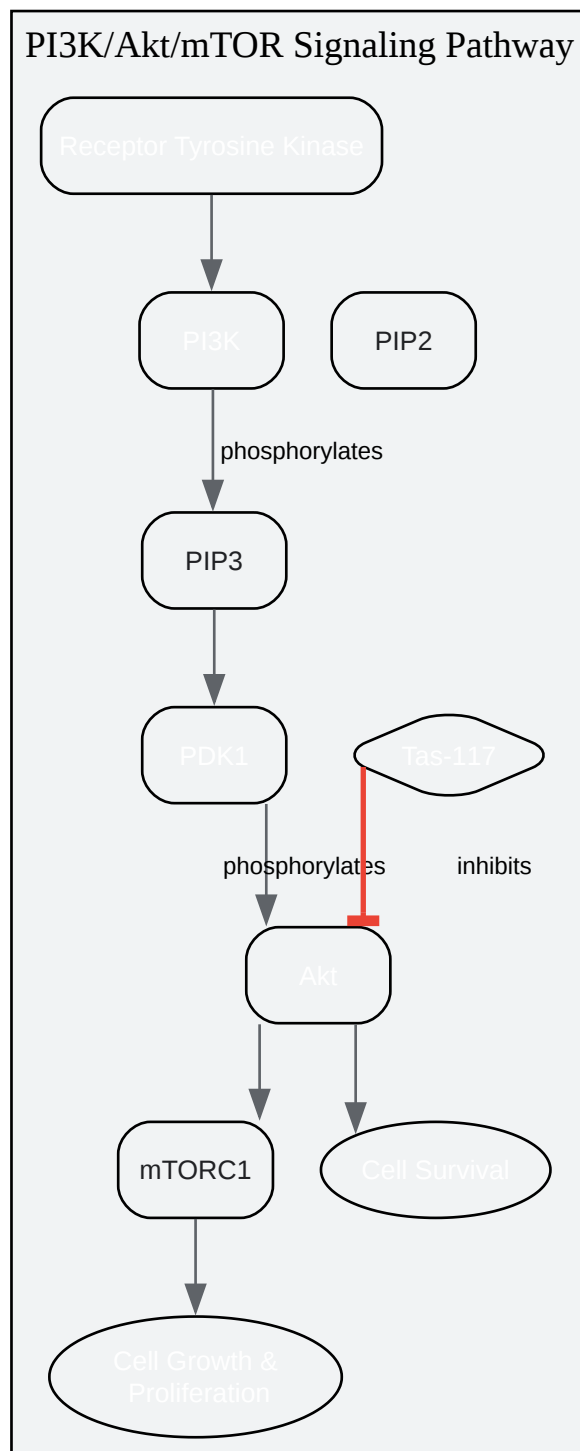
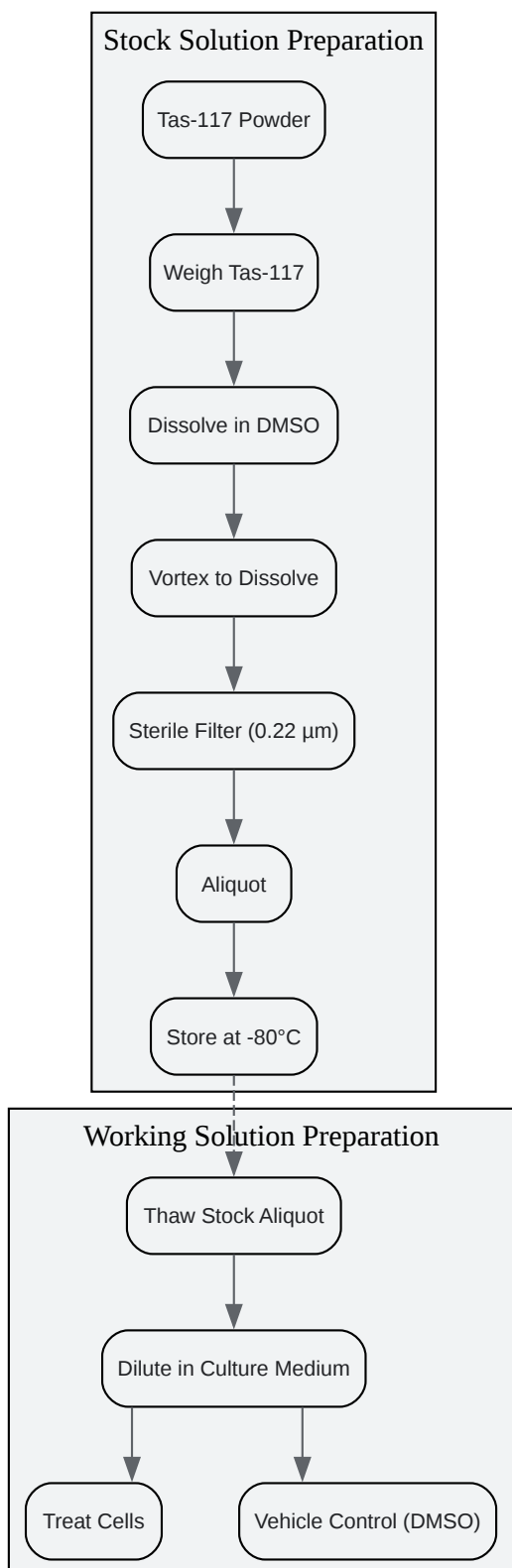
Procedure:

- Determine the final desired concentration: The effective concentration of **Tas-117** will vary depending on the cell line and the specific experimental goals. It is recommended to perform a dose-response curve (e.g., from 0.1 µM to 10 µM) to determine the optimal concentration for your experiments.

- Serial Dilution: Prepare a series of dilutions from the 10 mM stock solution to achieve the desired final concentrations in your cell culture medium. It is good practice to perform intermediate dilutions to ensure accuracy.
 - Example for a 10 μ M working solution:
 1. Prepare a 1:10 intermediate dilution by adding 2 μ L of the 10 mM stock solution to 18 μ L of sterile complete cell culture medium. This will result in a 1 mM intermediate solution.
 2. Prepare the final working solution by adding 10 μ L of the 1 mM intermediate solution to 990 μ L of complete cell culture medium to make 1 mL of 10 μ M **Tas-117** working solution.
- Final DMSO Concentration: It is critical to maintain a low final concentration of DMSO in the cell culture medium to avoid solvent-induced cytotoxicity. The final DMSO concentration should typically be kept below 0.5% (v/v), and a vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- Treatment of Cells: Add the appropriate volume of the **Tas-117** working solution to your cell cultures to achieve the desired final concentration. Gently mix the medium in the culture vessel to ensure even distribution of the compound.

Visualizations

The following diagrams illustrate the experimental workflow for preparing **Tas-117** and its mechanism of action within the PI3K/Akt/mTOR signaling pathway.



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